

An In-depth Technical Guide to the Physical Properties of Ethyl Crotonate

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Compound of Interest

Compound Name: Ethyl crotonate

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the core physical properties of **ethyl crotonate**. The information is curated for researchers, scientists, and professionals in drug development who require precise data for modeling, formulation, and synthesis. This document summarizes key quantitative data in tabular format, details relevant experimental protocols for property determination, and includes a workflow diagram for a standard experimental procedure.

Core Physical and Chemical Properties

Ethyl crotonate, also known as ethyl (E)-but-2-enoate, is a fatty acid ester.^[1] It is a colorless to pale yellow liquid with a pungent, sharp, fruity odor reminiscent of rum and cognac.^{[2][3]} This compound is found naturally in various fruits such as apples, papayas, and strawberries.^{[3][4]}

Table 1: General and Physical Properties of **Ethyl Crotonate**

Property	Value	Source(s)
Molecular Formula	C ₆ H ₁₀ O ₂	[3][4][5]
Molecular Weight	114.14 g/mol	[3][6]
Appearance	Clear, colorless to pale yellow liquid	[3][7][8]
Odor	Pungent, fruity, caramellic, rum-like	[2][3][9]
Density	0.918 g/mL at 25 °C	[3][6]
0.92 g/cm ³ at 20 °C	[10]	
0.914 - 0.920 g/mL at 20 °C	[2][8]	
Boiling Point	142-143 °C at 760 mmHg	[3][4]
138-140 °C at 1013 hPa	[10]	
136.00 to 137.00 °C at 760.00 mm Hg	[2]	
Melting Point	37.22 °C (estimate)	[3][4][11]
Refractive Index (n _D ²⁰)	1.424	[3][6]
1.4230 - 1.4280 at 20.00 °C	[2][8]	
Vapor Pressure	6.866 mmHg at 25 °C (estimated)	[2]
65 hPa at 50 °C	[3][12]	
Vapor Density	3.9 (vs air)	[3][6]
Flash Point	36 °F (2.22 °C) (Tag Closed Cup)	[2][3][4]
2 °C (closed cup)	[10]	
Dielectric Constant	5.4 at 20 °C	[9][13]
logP (o/w)	1.806 (estimated)	[2]

1.85

[\[3\]](#)Table 2: Solubility of **Ethyl Crotonate**

Solvent	Solubility	Source(s)
Water	Insoluble / Slightly soluble	[2] [4] [7] [8] [14]
Alcohol	Soluble / Miscible	[7] [14]
Ether	Miscible	[7]
Chloroform	Slightly soluble	[3] [9] [11]
Ethyl Acetate	Slightly soluble	[3] [9] [11]

Experimental Protocols for Property Determination

The following sections detail standardized methodologies for determining key physical properties of liquid compounds like **ethyl crotonate**.

The density of a liquid can be determined by measuring the mass of a known volume.

Apparatus:

- Digital balance
- Measuring cylinder or pycnometer (density bottle) for higher accuracy
- Thermometer

Procedure:

- Mass of Empty Container: Measure and record the mass of a clean, dry measuring cylinder or pycnometer.
- Volume of Liquid: Add a specific volume of **ethyl crotonate** to the container. For a measuring cylinder, read the volume from the bottom of the meniscus.

- Mass of Container with Liquid: Measure and record the total mass of the container with the **ethyl crotonate**.
- Temperature: Record the ambient temperature of the liquid.
- Calculation:
 - Mass of **ethyl crotonate** = (Mass of container with liquid) - (Mass of empty container)
 - Density = Mass of **ethyl crotonate** / Volume of **ethyl crotonate**

For improved accuracy, this procedure should be repeated multiple times, and the average density should be calculated.[\[15\]](#)[\[16\]](#)[\[17\]](#)

The refractive index is a measure of how light bends as it passes through a substance and is a valuable parameter for identifying and assessing the purity of liquid compounds.[\[18\]](#)

Apparatus:

- Abbe refractometer
- Constant temperature water bath
- Dropper or pipette

Procedure:

- Calibration: Calibrate the Abbe refractometer using a standard liquid with a known refractive index.
- Temperature Control: Circulate water from the constant temperature bath through the refractometer to maintain a stable temperature, typically 20°C.
- Sample Application: Place a few drops of **ethyl crotonate** onto the prism of the refractometer.
- Measurement: Close the prism and adjust the instrument to bring the dividing line between the light and dark fields into sharp focus on the crosshairs of the eyepiece.

- Reading: Read the refractive index value from the instrument's scale.
- Correction: If the measurement is not performed at the standard temperature (20°C), a temperature correction may be necessary. The refractive index generally decreases with increasing temperature.[\[18\]](#)

Alternative methods for determining the refractive index include using a Michelson interferometer or a device composed of a graduated cylinder and a beaker.[\[19\]](#)[\[20\]](#)[\[21\]](#)

A qualitative and semi-quantitative assessment of solubility can be performed through direct observation.

Apparatus:

- Test tubes
- Graduated pipette or dropper
- Vortex mixer or shaker

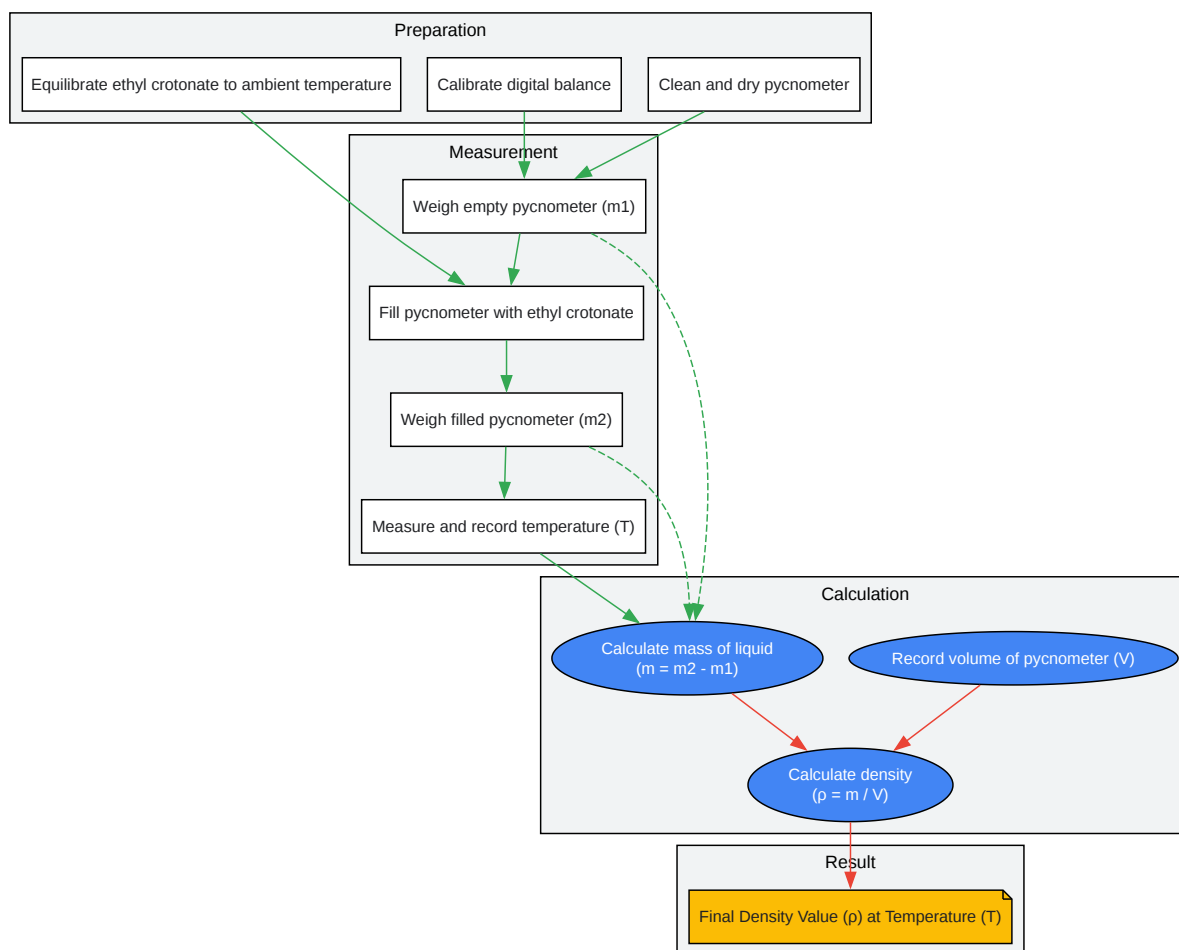
Procedure:

- Solvent Preparation: Add a measured volume (e.g., 1 mL) of the desired solvent (e.g., water, ethanol) to a test tube.
- Solute Addition: Add a small, measured amount (e.g., 0.05 mL or 25 mg) of **ethyl crotonate** to the test tube.[\[22\]](#)
- Mixing: Vigorously shake or vortex the mixture for a set period.
- Observation: Observe the mixture to see if the **ethyl crotonate** has completely dissolved. If it has, the substance is soluble under these conditions. If a separate layer or cloudiness remains, it is considered insoluble or slightly soluble.
- Incremental Addition: To determine the saturation point, continue adding small, measured amounts of **ethyl crotonate** until it no longer dissolves.[\[23\]](#) This allows for a more quantitative measure of solubility at a given temperature.[\[24\]](#)

For highly accurate solubility determination, especially for biopharmaceutical classification, equilibrium solubility experiments are recommended, where an excess of the compound is agitated in the solvent for an extended period to ensure equilibrium is reached, followed by quantification of the dissolved compound in the supernatant.^[25]

Visualization of Experimental Workflow

The following diagram illustrates a generalized workflow for determining the density of a liquid such as **ethyl crotonate**.



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Caption: Workflow for the determination of liquid density.

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